

Essential Safety and Operational Guide for Handling 4-Hydroxy-3-methylbenzonitrile

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Compound of Interest

Compound Name: 4-Hydroxy-3-methylbenzonitrile

Cat. No.: B190005

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **4-Hydroxy-3-methylbenzonitrile**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **4-Hydroxy-3-methylbenzonitrile**
- Synonyms: 4-cyano-2-methylphenol
- CAS Number: 15777-70-5[1]

Hazard Summary: **4-Hydroxy-3-methylbenzonitrile** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.[1][2] All personnel must handle this compound with appropriate engineering controls and personal protective equipment to minimize exposure.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the recommended equipment for handling **4-Hydroxy-3-methylbenzonitrile**.

Protection Type	Specification	Standard
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and protective clothing to prevent skin exposure. For prolonged or repeated contact, a glove with a protection class of 5 or higher is recommended.[4]	EN 374, AS/NZS 2161.10.1 or national equivalent for gloves. [4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if working in a poorly ventilated area, if exposure limits are exceeded, or if irritation is experienced.[3]	NIOSH/MSHA or EN 149.[3]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]
- Ensure safety showers and eyewash stations are readily accessible.[5]

Safe Handling Practices:

- Avoid all personal contact, including inhalation and the formation of dust.[4][5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]
- Keep the container tightly closed when not in use.[4]
- Wash hands and any exposed skin thoroughly with soap and water after handling.[4]

- Contaminated work clothing should be laundered separately before reuse.^[5]

Emergency Procedures

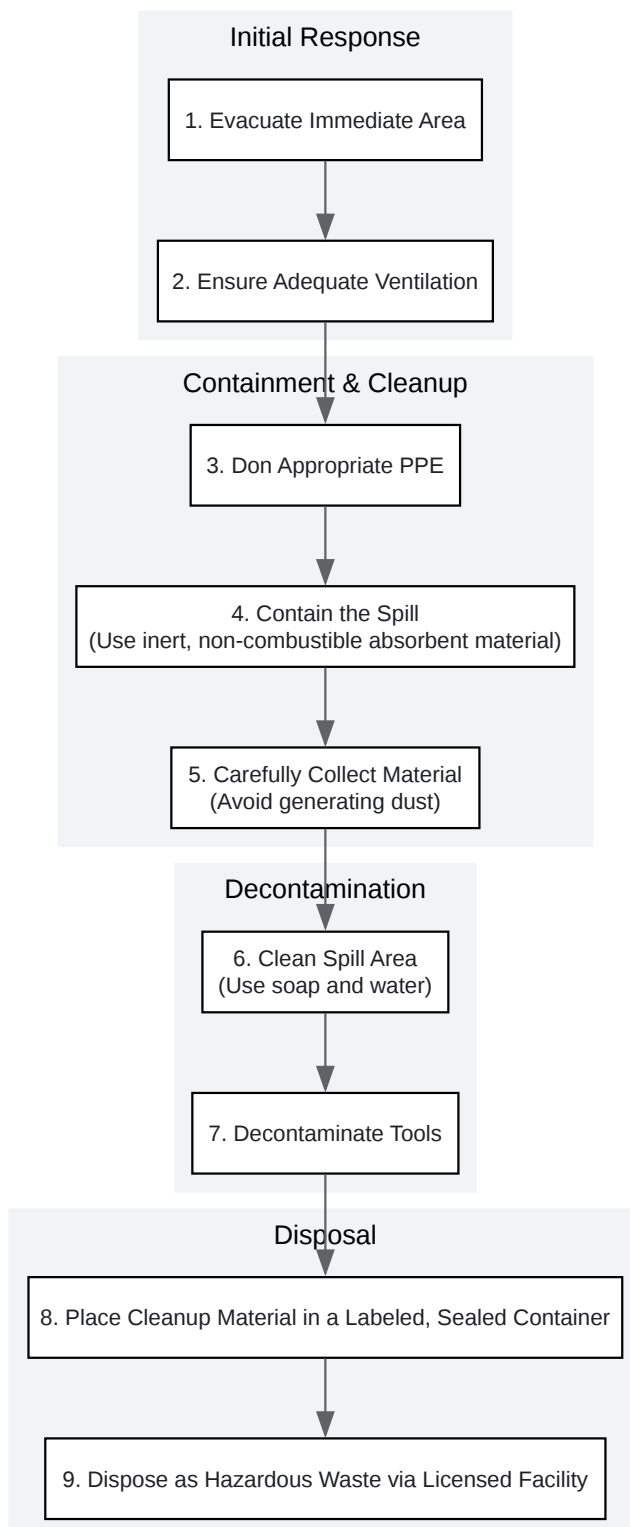
First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention. ^[4] ^[5]
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation occurs, seek medical advice. ^[4] ^[5]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell. ^[4] ^[5]
Ingestion	Rinse mouth with water. Call a poison center or doctor if you feel unwell. ^[4] ^[5]

Spill Response Protocol:

In the event of a spill, a quick and informed response is crucial to mitigate risks. The following workflow outlines the necessary steps for handling a spill of **4-Hydroxy-3-methylbenzonitrile**.

Spill Response Workflow for 4-Hydroxy-3-methylbenzonitrile

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References

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Hydroxy-3-methylbenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190005#personal-protective-equipment-for-handling-4-hydroxy-3-methylbenzonitrile]

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